

An In-depth Technical Guide to the Safe Handling of Diethyl (cyanomethyl)phosphonate

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Compound of Interest

Compound Name: Diethyl (cyanomethyl)phosphonate

Cat. No.: B131007

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Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive safety information for the handling and use of **Diethyl (cyanomethyl)phosphonate** (CAS No. 2537-48-6), a reagent commonly employed in organic synthesis, particularly in the Horner-Wadsworth-Emmons reaction for the preparation of α,β -unsaturated nitriles.[1][2] Given its toxicological profile as an organophosphorus compound, stringent adherence to safety protocols is imperative.

Hazard Identification and Classification

Diethyl (cyanomethyl)phosphonate is classified as a hazardous substance. It is crucial to understand its primary hazards to ensure safe handling. The compound is toxic if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.[3][4]

Table 1: GHS Hazard Classification for **Diethyl (cyanomethyl)phosphonate**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[3]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[3]
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage[3]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation[4]

Data sourced from multiple safety data sheets.

Toxicological Data

As an organophosphorus compound, the primary mechanism of toxicity for **Diethyl (cyanomethyl)phosphonate** is the inhibition of acetylcholinesterase (AChE), an enzyme critical for the breakdown of the neurotransmitter acetylcholine.[5][6] Inhibition of AChE leads to an accumulation of acetylcholine at nerve endings, resulting in overstimulation of cholinergic receptors in the central and peripheral nervous systems.[5][6]

While specific LD50 and IC50 values for **Diethyl (cyanomethyl)phosphonate** are not readily available in public literature, related organophosphorus cyanides exhibit high toxicity. For instance, Diethyl cyanophosphonate has a reported intraperitoneal LD50 in mice of 1.4 mg/kg, highlighting the potential for high acute toxicity within this class of compounds.[7]

Table 2: Summary of Toxicological Properties

Toxicological Endpoint	Observation	Reference
Mechanism of Action	Inhibition of acetylcholinesterase (AChE), leading to accumulation of acetylcholine and cholinergic crisis.	[5] [6]
Acute Effects	Toxic if swallowed. Causes severe chemical burns to skin, eyes, and the respiratory tract upon contact or inhalation. May cause pulmonary edema.	[4] [8]
Chronic Effects	Prolonged or repeated exposure may lead to systemic effects. Substance accumulation in the body is a possibility.	[3]

Personal Protective Equipment (PPE) and Engineering Controls

Due to the corrosive and toxic nature of **Diethyl (cyanomethyl)phosphonate**, robust protective measures are essential.

Table 3: Recommended Personal Protective Equipment and Engineering Controls

Control	Specification
Engineering Controls	- Work in a well-ventilated area, preferably in a certified chemical fume hood.[4] - Ensure eyewash stations and safety showers are readily accessible.
Eye and Face Protection	- Wear chemical safety goggles and a face shield.
Skin Protection	- Wear a lab coat and consider a PVC apron for added protection.[9] - Use chemically resistant gloves (e.g., elbow-length PVC gloves).[9]
Respiratory Protection	- If there is a risk of inhalation, use an approved respirator.

Safe Handling and Storage

Proper handling and storage procedures are critical to prevent accidental exposure and ensure the stability of the reagent.

- Handling:
 - Avoid all personal contact, including inhalation of vapors.[3]
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling.
 - When diluting, always add the material to water slowly; never add water to the material to prevent a violent reaction.[3]
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
 - Keep containers tightly sealed and protect them from physical damage.

- Store in a locked cabinet or other secure area.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 4: First Aid Procedures for **Diethyl (cyanomethyl)phosphonate** Exposure

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, holding eyelids open. Seek immediate medical attention. [9]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with large amounts of water for at least 15 minutes, using a safety shower if available. Seek immediate medical attention. [9]
Inhalation	Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [3]

Accidental Release and Fire-Fighting Measures

- Accidental Release:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE as outlined in Table 3.
 - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material into a suitable, labeled container for disposal as hazardous waste.

- Fire-Fighting:
 - The compound is not considered a significant fire risk, but containers may burn.[3]
 - Use extinguishing media appropriate for the surrounding fire (e.g., dry chemical, carbon dioxide, water spray).
 - Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols

The following is a representative protocol for a Horner-Wadsworth-Emmons reaction using **Diethyl (cyanomethyl)phosphonate** with an aromatic aldehyde.

Protocol: Synthesis of α,β -Unsaturated Nitriles

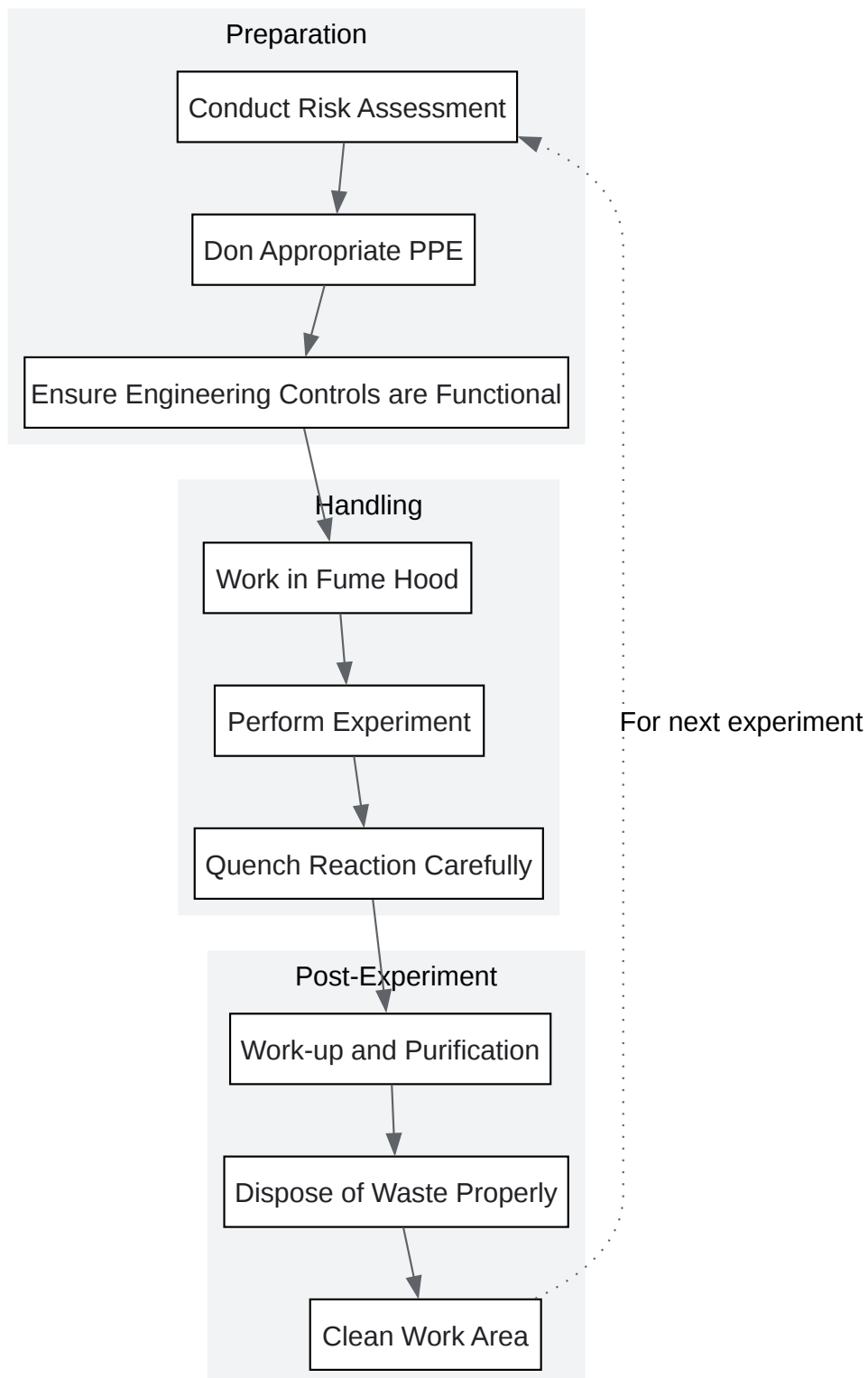
- Reaction Setup:
 - To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add anhydrous tetrahydrofuran (THF).
 - Cool the flask to 0 °C in an ice bath.
 - Add sodium hydride (NaH) (1.1 equivalents) as a 60% dispersion in mineral oil.
 - Slowly add a solution of **Diethyl (cyanomethyl)phosphonate** (1.1 equivalents) in anhydrous THF to the NaH suspension.
 - Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional 30 minutes.
- Reaction:
 - Cool the reaction mixture back to 0 °C.
 - Add a solution of the aromatic aldehyde (1.0 equivalent) in anhydrous THF dropwise.

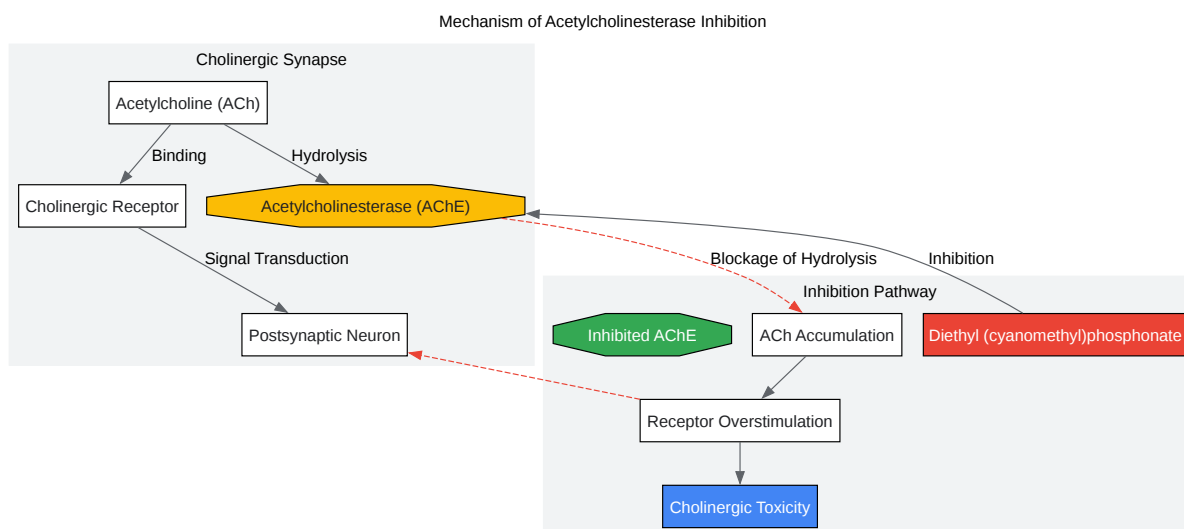
- Allow the reaction to warm to room temperature and stir until the reaction is complete, monitoring by thin-layer chromatography (TLC).
- Work-up and Quenching:
 - Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).
 - Transfer the mixture to a separatory funnel and extract with an organic solvent such as ethyl acetate (3 x volume of the aqueous layer).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
 - Filter the mixture and concentrate the filtrate under reduced pressure.
- Purification:
 - Purify the crude product by flash column chromatography on silica gel.

Visualizations

Diagram 1: General Workflow for Safe Handling of **Diethyl (cyanomethyl)phosphonate**

General Workflow for Safe Handling





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